

Methyldifluorosilane: A Technical Guide for Researchers and Drug Development Professionals

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An In-depth Guide to the Synthesis, Commercial Availability, and Spectroscopic Properties of **Methyldifluorosilane**, a Promising Building Block for Novel Therapeutics.

Introduction

Methyldifluorosilane (CH₃SiHF₂) is a fluorinated organosilicon compound that is gaining interest within the research and drug development communities. The incorporation of fluorine into drug candidates is a well-established strategy in medicinal chemistry to enhance a variety of properties, including metabolic stability, lipophilicity, and binding affinity. The difluoromethyl group (CHF₂) in particular is recognized as a valuable bioisostere for hydroxyl, thiol, and amine functionalities, offering unique hydrogen bonding capabilities.[1][2] This technical guide provides a comprehensive overview of the commercial availability, synthesis, and key analytical data for **Methyldifluorosilane**, intended to support researchers in its application.

Commercial Availability

Methyldifluorosilane (CAS No. 420-34-8) is available from a number of specialized chemical suppliers. While not a large-scale commodity chemical, it can be sourced in research and development quantities. The purity of commercially available **Methyldifluorosilane** is typically 98% or higher.

Table 1: Commercial Suppliers of Methyldifluorosilane



Supplier	Reported Purity	Notes
ABCR GmbH & Co. KG	98%	
APAC Pharmaceutical, LLC	Inquiry	_
Benchchem	Inquiry	_
ChemicalBook	Inquiry (lists 4 suppliers)	_
Conier Chem and Pharma Limited	Inquiry	_

This table is not exhaustive and represents a snapshot of publicly available information. Researchers should contact suppliers directly for current availability, pricing, and detailed specifications.

Physicochemical Properties

A summary of the key physical and chemical properties of **Methyldifluorosilane** is provided in Table 2.

Table 2: Physicochemical Properties of Methyldifluorosilane

Property	Value
Molecular Formula	CH ₄ F ₂ Si
Molecular Weight	82.12 g/mol
CAS Number	420-34-8
Boiling Point	-35.6 °C
Dipole Moment	2.11 D[3]
SMILES	CINVALID-LINKF
InChI Key	DZVMPZZLNXJNLL-UHFFFAOYSA-N[3]

Experimental Protocols



Synthesis of Methyldifluorosilane

A robust and scalable synthesis of **Methyldifluorosilane** has been reported in the patent literature (WO2016/32767 A1).[4] The method involves the ring-opening fluorination of 2,4,6,8-tetramethylcyclotetrasiloxane (D₄) with boron trifluoride diethyl etherate (BF₃·OEt₂).

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